

# Cinchonine Monohydrochloride Hydrate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Cinchonine monohydrochloride hydrate*

Cat. No.: *B1493834*

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CAS Number: 206986-88-1

This technical guide provides an in-depth overview of **Cinchonine monohydrochloride hydrate**, a versatile cinchona alkaloid with significant applications in pharmaceutical research and development. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its physicochemical properties, biological activities, and established experimental protocols.

## Physicochemical Properties

**Cinchonine monohydrochloride hydrate** is the hydrated hydrochloride salt of Cinchonine, a natural alkaloid found in the bark of the Cinchona tree.<sup>[1]</sup> It is a white crystalline powder.<sup>[1]</sup>

Property	Value	Reference
CAS Number	206986-88-1	[2]
Molecular Formula	C <sub>19</sub> H <sub>22</sub> N <sub>2</sub> O · HCl · xH <sub>2</sub> O	[2]
Molecular Weight	330.85 g/mol (anhydrous basis)	[2]
Melting Point	208-218 °C	[1][2]
Optical Activity	[α] <sub>D</sub> <sup>20</sup> +101° (c = 1 in chloroform)	[1][2]
Appearance	White powder	[1]
Synonyms	Cinchonan-9(S)-ol monohydrochloride	[2]

## Biological Activities and Mechanisms of Action

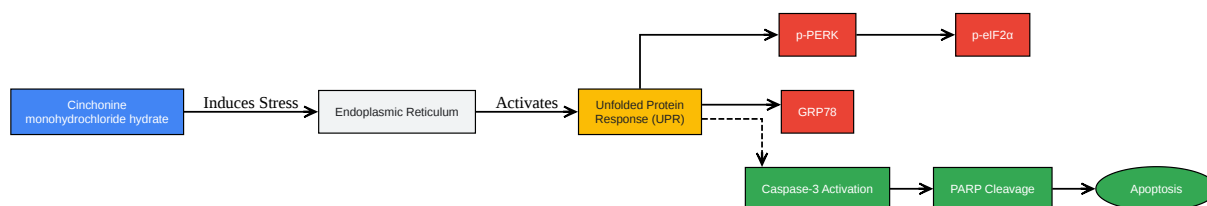
**Cinchonine monohydrochloride hydrate** exhibits a range of biological activities, making it a compound of interest for therapeutic development.

### Induction of Apoptosis in Human Liver Cancer Cells

Cinchonine has been shown to inhibit the proliferation of human liver cancer cells and induce apoptosis in a dose-dependent manner.[3] The underlying mechanism involves the activation of endoplasmic reticulum (ER) stress.[3]

Signaling Pathway:

Cinchonine treatment leads to the upregulation of ER stress markers such as GRP78 and the phosphorylation of PERK and eIF2α.[3] This sustained ER stress triggers the apoptotic cascade, involving the activation of caspase-3 and the cleavage of poly (ADP-Ribose) polymerase (PARP).[3]



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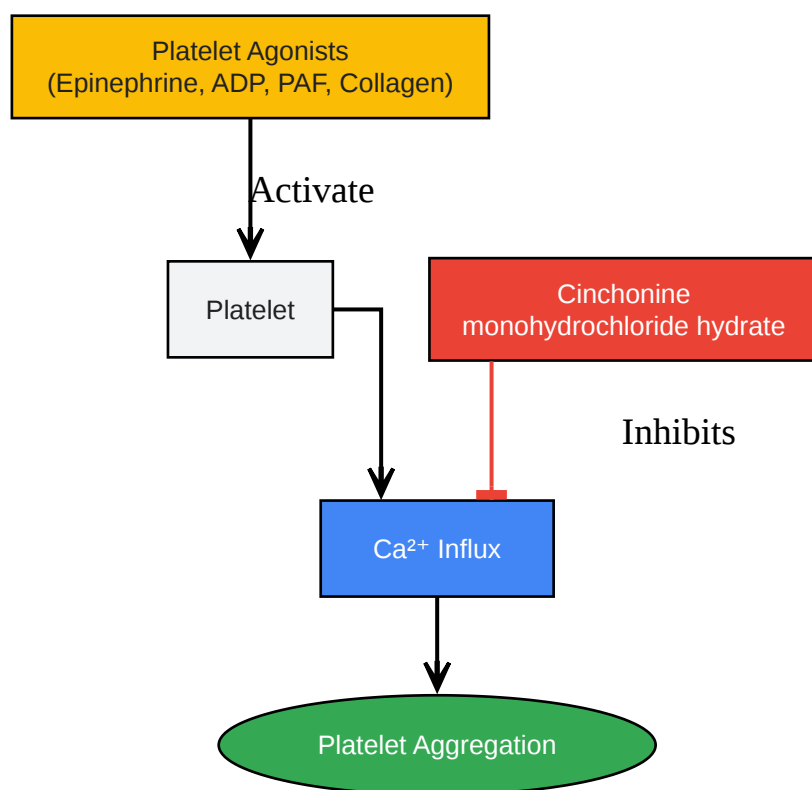
ER Stress-Induced Apoptosis Pathway by Cinchonine.

## Inhibition of Human Platelet Aggregation

Cinchonine inhibits platelet aggregation induced by various agonists, including epinephrine, ADP, platelet-activating factor (PAF), and collagen.[4] This effect is primarily mediated through the blockade of calcium influx into platelets.[4]

Mechanism of Action:

By inhibiting the rise in cytosolic  $\text{Ca}^{2+}$ , Cinchonine disrupts the signaling cascade that leads to platelet aggregation.[4] It has been shown to be particularly effective against PAF and epinephrine-induced aggregation.[4]



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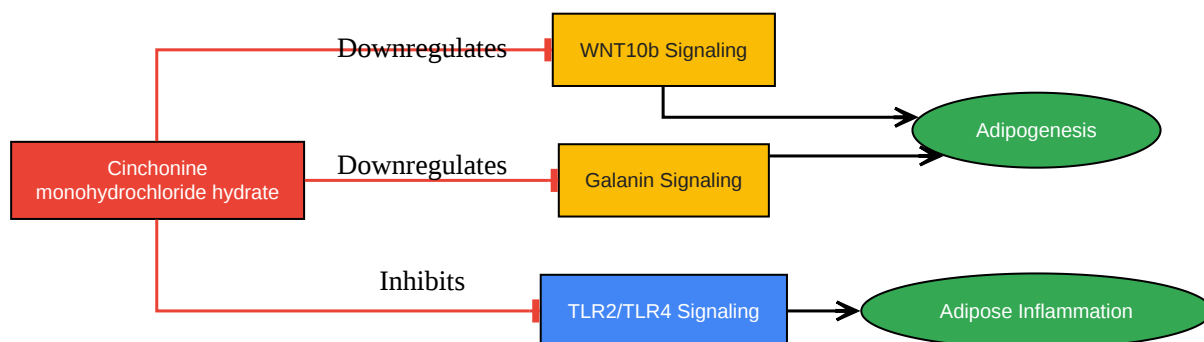
Inhibition of Platelet Aggregation by Cinchonine.

## Suppression of Adipogenesis

Dietary supplementation with Cinchonine has been demonstrated to reduce body weight gain, visceral fat accumulation, and plasma lipid levels in high-fat diet-induced obese mice.[4] This anti-obesity effect is attributed to the downregulation of adipogenesis and adipose tissue inflammation.[4][5]

Signaling Pathway:

Cinchonine suppresses adipogenesis by downregulating WNT10b and galanin-mediated signaling pathways.[4][5] It also attenuates inflammation by inhibiting Toll-like receptor 2 (TLR2) and TLR4-mediated pro-inflammatory signaling.[5]



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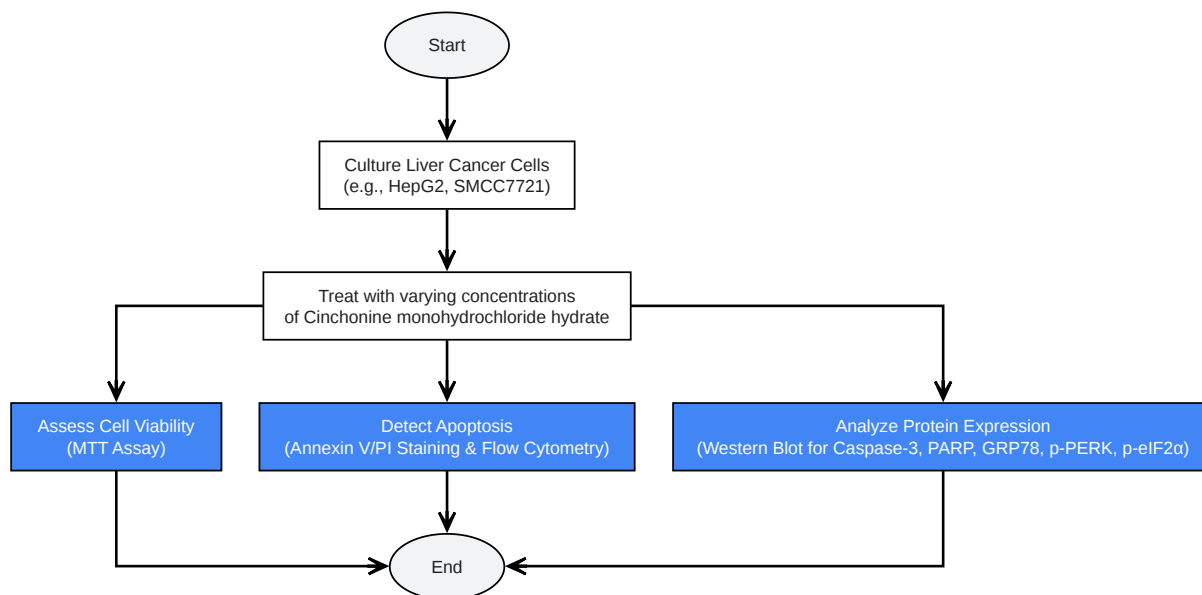
Suppression of Adipogenesis and Inflammation by Cinchonine.

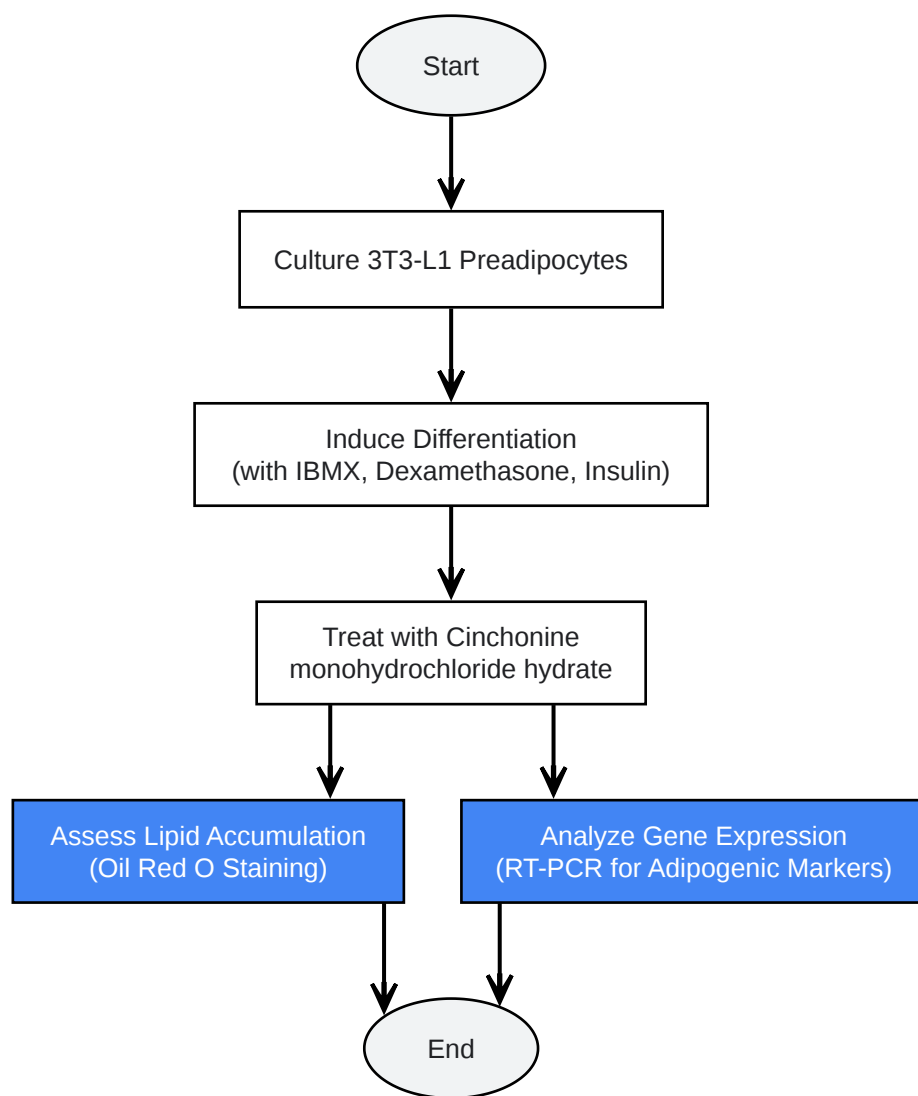
## Experimental Protocols

### In Vitro Apoptosis Induction in Liver Cancer Cells

This protocol describes the methodology to assess the pro-apoptotic effects of **Cinchonine monohydrochloride hydrate** on human liver cancer cell lines.

Experimental Workflow:





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